

Physicochemical Properties of Tolciclate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tolciclate

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This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **Tolciclate**, a synthetic antifungal agent. The information is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and a visualization of its mechanism of action.

Core Physicochemical Data

Tolciclate is a topical antimycotic agent belonging to the thiocarbamate class.^{[1][2]} It is characterized by its high liposolubility, a key factor in its efficacy for treating dermatomycoses. ^[1] The fundamental physicochemical properties of **Tolciclate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₁ NOS	[1][3][4][5]
Molecular Weight	323.45 g/mol	[1][3][4][5][6]
CAS Registry Number	50838-36-3	[1][3][4]
Appearance	White crystalline powder	[1]
Melting Point	92-94 °C	[1][4]
Solubility	Practically insoluble in water. Soluble in n-hexane (14.9 mg/ml) and n-octanol (23.9 mg/ml).	[1]
logP (Predicted)	5.38 - 5.87	[7]
pKa (Strongest Basic - Predicted)	0.076	[7]

Experimental Protocols

The following sections detail the general experimental methodologies that can be employed to determine the key physicochemical properties of **Tolciclate**.

Melting Point Determination

The melting point of **Tolciclate** can be determined using the capillary melting point method.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of finely powdered **Tolciclate** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. The range between these two temperatures is the melting point range.

Solubility Determination

The solubility of **Tolciclate** in various solvents can be determined using the shake-flask method.

Apparatus:

- Scintillation vials or flasks with screw caps
- Analytical balance
- Shaker or rotator set at a constant temperature
- Centrifuge
- High-performance liquid chromatography (HPLC) system or a UV-Vis spectrophotometer

Procedure:

- An excess amount of **Tolciclate** is added to a known volume of the solvent (e.g., water, n-hexane, n-octanol) in a flask.
- The flasks are sealed and agitated in a constant temperature shaker until equilibrium is reached (typically 24-72 hours).
- The resulting suspension is centrifuged to separate the undissolved solid.

- An aliquot of the supernatant is carefully removed, diluted appropriately, and the concentration of dissolved **Tolciclate** is quantified using a suitable analytical method like HPLC or UV-Vis spectrophotometry.

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Tolciclate exerts its antifungal effect by inhibiting the enzyme squalene epoxidase, a critical component in the fungal ergosterol biosynthesis pathway.[2][8] Ergosterol is the primary sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, and is essential for maintaining membrane integrity and function.

The inhibition of squalene epoxidase leads to two key downstream effects:

- Accumulation of Squalene: The substrate of the enzyme, squalene, builds up within the fungal cell to toxic levels.[2][9]
- Depletion of Ergosterol: The lack of ergosterol disrupts the structure and function of the fungal cell membrane, increasing its permeability and ultimately leading to cell death.[9][10]

This mechanism of action is similar to that of other antifungal agents like terbinafine and tolnaftate.[2][11]

Caption: Mechanism of action of **Tolciclate** via inhibition of squalene epoxidase.

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